

# Technical Guide: Physical Properties of Sodium N-chlorobenzenesulfonamide Trihydrate

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## Compound of Interest

Compound Name:	Sodium N-chlorobenzenesulfonamide
Cat. No.:	B8699149

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## Introduction

**Sodium N-chlorobenzenesulfonamide**, commonly known as Chloramine-B, is an organochlorine compound widely utilized as a disinfectant and an oxidizing agent in various chemical syntheses.<sup>[1][2][3][4]</sup> Its efficacy and stability are often attributed to its hydrated forms, with the trihydrate being a common commercially available variant. A thorough understanding of the physical properties of **Sodium N-chlorobenzenesulfonamide** trihydrate is paramount for its handling, formulation, and application in research and development. This technical guide provides a comprehensive overview of the key physical characteristics of this compound, supported by detailed experimental protocols for their determination.

## Core Physical Properties

The physical properties of **Sodium N-chlorobenzenesulfonamide** trihydrate are summarized in the table below, providing a consolidated reference for researchers.

Property	Value	Source(s)
Chemical Name	Sodium N-chlorobenzenesulfonamide trihydrate	-
Common Names	Chloramine-B trihydrate	-
CAS Number	17440-73-2	<a href="#">[5]</a>
Molecular Formula	<chem>C6H5ClNNaO2S·3H2O</chem>	<a href="#">[5]</a>
Molecular Weight	267.66 g/mol	<a href="#">[5]</a>
Appearance	White to light yellow crystalline powder	<a href="#">[6]</a> <a href="#">[7]</a>
Odor	Faint chlorine odor	<a href="#">[8]</a>
Melting Point	170-173 °C (Decomposes)	<a href="#">[8]</a> <a href="#">[9]</a>
Solubility	Soluble in 20 parts water; more soluble in hot water. Soluble in ethanol. Very sparingly soluble in ether and chloroform.	<a href="#">[8]</a> <a href="#">[10]</a>
Decomposition	Undergoes endothermic transition between 80°C and 125°C with mass loss, followed by an exothermic transition at 188°C.	<a href="#">[11]</a> <a href="#">[12]</a>

## Experimental Protocols

The following sections detail the methodologies for determining the key physical properties of **Sodium N-chlorobenzenesulfonamide** trihydrate. These protocols are based on standard laboratory practices.

### Determination of Melting Point

The melting point of **Sodium N-chlorobenzenesulfonamide** trihydrate is determined using the capillary method with a melting point apparatus.[5][7][8][9]

Materials:

- Melting point apparatus (e.g., Mel-Temp or similar)
- Capillary tubes (sealed at one end)
- **Sodium N-chlorobenzenesulfonamide** trihydrate sample
- Spatula
- Mortar and pestle (optional, for fine powder)

Procedure:

- Ensure the **Sodium N-chlorobenzenesulfonamide** trihydrate sample is a fine, dry powder. If necessary, gently grind the crystals in a mortar and pestle.
- Pack a small amount of the powdered sample into the open end of a capillary tube to a height of 2-3 mm by tapping the sealed end on a hard surface.
- Place the packed capillary tube into the heating block of the melting point apparatus.
- Set the heating rate to a rapid setting to quickly determine an approximate melting range.
- Allow the apparatus to cool.
- Prepare a new capillary with the sample and place it in the apparatus.
- Set the heating rate to a slow and steady increase, typically 1-2°C per minute, as the temperature approaches the approximate melting point.[8]
- Record the temperature at which the first drop of liquid appears (the onset of melting) and the temperature at which the entire sample becomes a clear liquid (the completion of melting). This range is the melting point.

- It is important to note that the compound decomposes around its melting point, which may be observed as discoloration or gas evolution.[11][12]

## Determination of Solubility

The solubility of **Sodium N-chlorobenzenesulfonamide** trihydrate in water and other solvents can be determined qualitatively and quantitatively.

### 2.1 Qualitative Solubility Test

Materials:

- Test tubes and rack
- Sodium N-chlorobenzenesulfonamide** trihydrate sample
- Solvents (e.g., deionized water, ethanol, ether, chloroform)
- Spatula
- Vortex mixer (optional)

Procedure:

- Add approximately 10-20 mg of the sample to a clean, dry test tube.
- Add 1 mL of the chosen solvent to the test tube.
- Agitate the mixture vigorously for 1-2 minutes using a vortex mixer or by flicking the test tube.
- Observe the mixture. If the solid dissolves completely, it is considered soluble. If some solid remains, it is partially soluble or insoluble.
- For water solubility, test at both room temperature and with gentle heating to observe the increase in solubility.[8]

### 2.2 Quantitative Solubility Determination (Shake-Flask Method)

**Materials:**

- Conical flasks with stoppers
- Analytical balance
- Constant temperature water bath with shaker
- Filtration apparatus (e.g., syringe filters)
- UV-Vis Spectrophotometer or HPLC
- Volumetric flasks and pipettes

**Procedure:**

- Prepare a saturated solution by adding an excess amount of **Sodium N-chlorobenzenesulfonamide** trihydrate to a known volume of the solvent in a conical flask.
- Seal the flask and place it in a constant temperature shaking water bath (e.g., 25°C) for a sufficient time (e.g., 24-48 hours) to reach equilibrium.
- After equilibration, allow the solution to stand for a short period to let undissolved solid settle.
- Carefully withdraw a known volume of the supernatant and filter it to remove any undissolved particles.
- Quantify the concentration of the dissolved compound in the filtrate using a suitable analytical method such as UV-Vis spectrophotometry or HPLC, against a pre-prepared calibration curve.
- The determined concentration represents the solubility of the compound in the specific solvent at that temperature.

## Thermal Analysis (Decomposition)

Thermogravimetric Analysis (TGA) and Differential Scanning Calorimetry (DSC) are employed to study the thermal decomposition of **Sodium N-chlorobenzenesulfonamide** trihydrate.[\[11\]](#)

[\[12\]](#)[\[13\]](#)[\[14\]](#)[\[15\]](#)

#### Materials:

- TGA/DSC instrument
- Sample pans (e.g., aluminum)
- **Sodium N-chlorobenzenesulfonamide** trihydrate sample
- Inert gas supply (e.g., nitrogen)

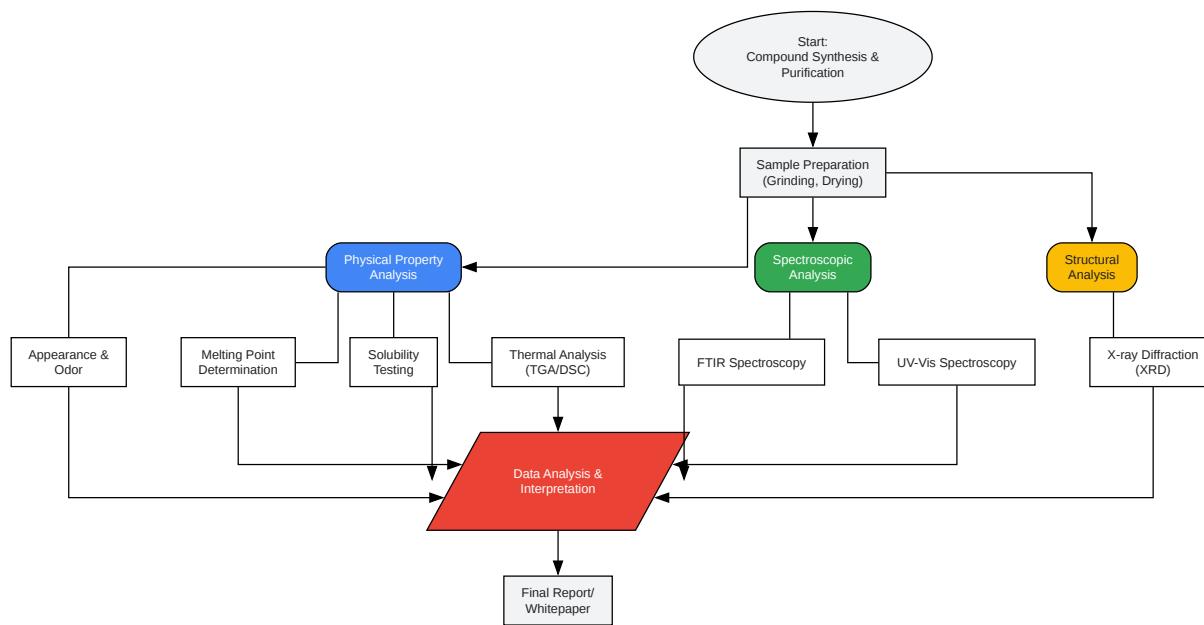
#### Procedure:

- Calibrate the TGA/DSC instrument according to the manufacturer's instructions.
- Accurately weigh a small amount of the sample (typically 2-5 mg) into a sample pan.
- Place the sample pan in the instrument furnace.
- Heat the sample under a controlled nitrogen atmosphere at a constant heating rate (e.g., 10°C/min) over a specified temperature range (e.g., 30°C to 250°C).
- The TGA will record the mass loss of the sample as a function of temperature, indicating the loss of water of hydration and subsequent decomposition.[\[11\]](#)[\[12\]](#)
- The DSC will measure the heat flow to or from the sample, revealing endothermic events (like dehydration) and exothermic events (like decomposition).[\[11\]](#)[\[12\]](#)

## Visualizations

## Workflow for Physical Property Characterization

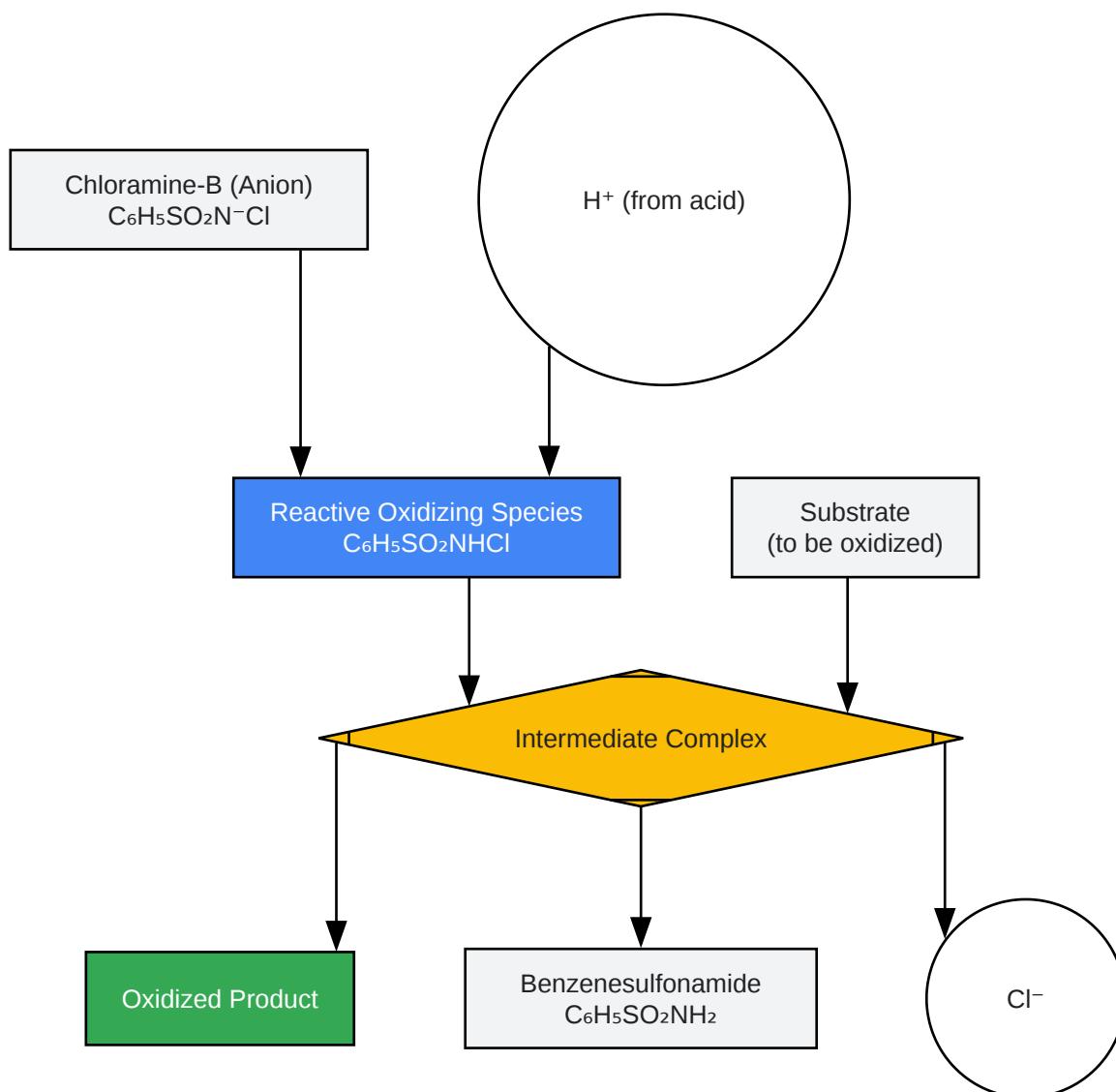
The following diagram illustrates a general workflow for the physical and chemical characterization of a compound such as **Sodium N-chlorobenzenesulfonamide** trihydrate.

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Workflow for the physical characterization of a chemical compound.

As no specific biological signaling pathways involving **Sodium N-chlorobenzenesulfonamide** trihydrate were identified, a diagram illustrating its reaction mechanism as an oxidizing agent is provided below. In acidic solution, Chloramine-B can form the reactive oxidizing species, benzenesulfonylhypochlorite ( $C_6H_5SO_2NHCl$ ), which then participates in oxidation reactions.

[16]

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Generalized reaction mechanism of Chloramine-B as an oxidizing agent.

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